

# A Comparative Guide to the Efficiency of Calendulose Extraction Methods from *Calendula officinalis*

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## Compound of Interest

Compound Name: *Calendulose H*

Cat. No.: B1654697

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This guide provides a comprehensive comparison of various extraction methods for obtaining calenduloses, a group of bioactive triterpenoid saponins from *Calendula officinalis* (marigold). The efficiency of different techniques is evaluated based on available experimental data, and detailed protocols are provided for key methods.

## Data Presentation: Comparison of Extraction Method Efficiency

While direct comparative studies quantifying calendulose yields across multiple extraction methods are limited, this table summarizes the general efficiency trends based on available literature for the extraction of related compounds like total saponins, flavonoids, and phenolics from *Calendula officinalis*. Modern techniques generally offer higher yields in shorter extraction times compared to conventional methods.

Extraction Method	Principle	Typical Solvent(s)	Temperature (°C)	Extraction Time	General Yield of Bioactive Compounds
Maceration	Soaking the plant material in a solvent to soften and release its soluble constituents.	Ethanol, Ethanol/Water mixtures, Oil	Room Temperature (20-25)	24 hours - several weeks	Moderate
Ultrasound-Assisted Extraction (UAE)	Utilizes acoustic cavitation to disrupt cell walls, enhancing solvent penetration and mass transfer.	Ethanol, Ethanol/Water mixtures	30 - 70	5 - 35 minutes	High
Microwave-Assisted Extraction (MAE)	Uses microwave energy to heat the solvent and plant material, causing cell rupture and release of compounds.	Ethanol, Ethanol/Water mixtures	50 - 100	1 - 10 minutes	High to Very High
Supercritical Fluid	Employs a supercritical	Supercritical CO <sub>2</sub> , often	40 - 80	1 - 4 hours	High (especially for

Extraction (SFE)	fluid (typically CO <sub>2</sub> ) as a solvent, offering high selectivity and yielding solvent-free extracts.	with a co-solvent like Ethanol	non-polar compounds)
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Note: The yields are qualitative comparisons based on literature. Actual yields of calendulosides can vary significantly depending on the specific plant material, solvent system, and precise experimental conditions.

## Experimental Protocols

Detailed methodologies for the key extraction techniques are provided below.

### Maceration

Maceration is a simple and widely used conventional extraction method.

Protocol:

- **Preparation of Plant Material:** Air-dry the flower heads of *Calendula officinalis* at room temperature and then grind them into a coarse powder.
- **Extraction:** Place the powdered plant material in a sealed container and add the solvent (e.g., 70% ethanol) at a solid-to-solvent ratio of 1:10 (w/v).
- **Incubation:** Store the container at room temperature for a period ranging from 3 to 7 days, with occasional shaking.
- **Filtration:** After the maceration period, filter the mixture to separate the extract from the solid plant residue.
- **Concentration:** Evaporate the solvent from the filtrate under reduced pressure to obtain the crude extract.

## Ultrasound-Assisted Extraction (UAE)

UAE is a modern and efficient method that enhances extraction yield and reduces extraction time.

Protocol:

- **Preparation of Plant Material:** Prepare dried and powdered *Calendula officinalis* flowers as described for maceration.
- **Extraction:** Mix the powdered plant material with a suitable solvent (e.g., 50% ethanol) in a flask at a solid-to-solvent ratio of 1:20 (w/v).
- **Ultrasonication:** Place the flask in an ultrasonic bath and sonicate at a controlled temperature (e.g., 50°C) and frequency (e.g., 40 kHz) for a specified duration (e.g., 30 minutes).
- **Filtration and Concentration:** Filter the extract and concentrate it using a rotary evaporator.

## Microwave-Assisted Extraction (MAE)

MAE utilizes microwave energy for rapid and efficient extraction.

Protocol:

- **Preparation of Plant Material:** Use dried and powdered *Calendula officinalis* flowers.
- **Extraction:** Place the powdered plant material and the solvent (e.g., 60% ethanol) in a microwave-safe extraction vessel at a solid-to-solvent ratio of 1:25 (w/v).
- **Microwave Irradiation:** Subject the mixture to microwave irradiation at a set power (e.g., 500 W) and temperature (e.g., 80°C) for a short duration (e.g., 5 minutes).
- **Cooling and Filtration:** Allow the vessel to cool to room temperature before filtering the extract.
- **Concentration:** Remove the solvent from the filtrate to obtain the crude extract.

## Supercritical Fluid Extraction (SFE)

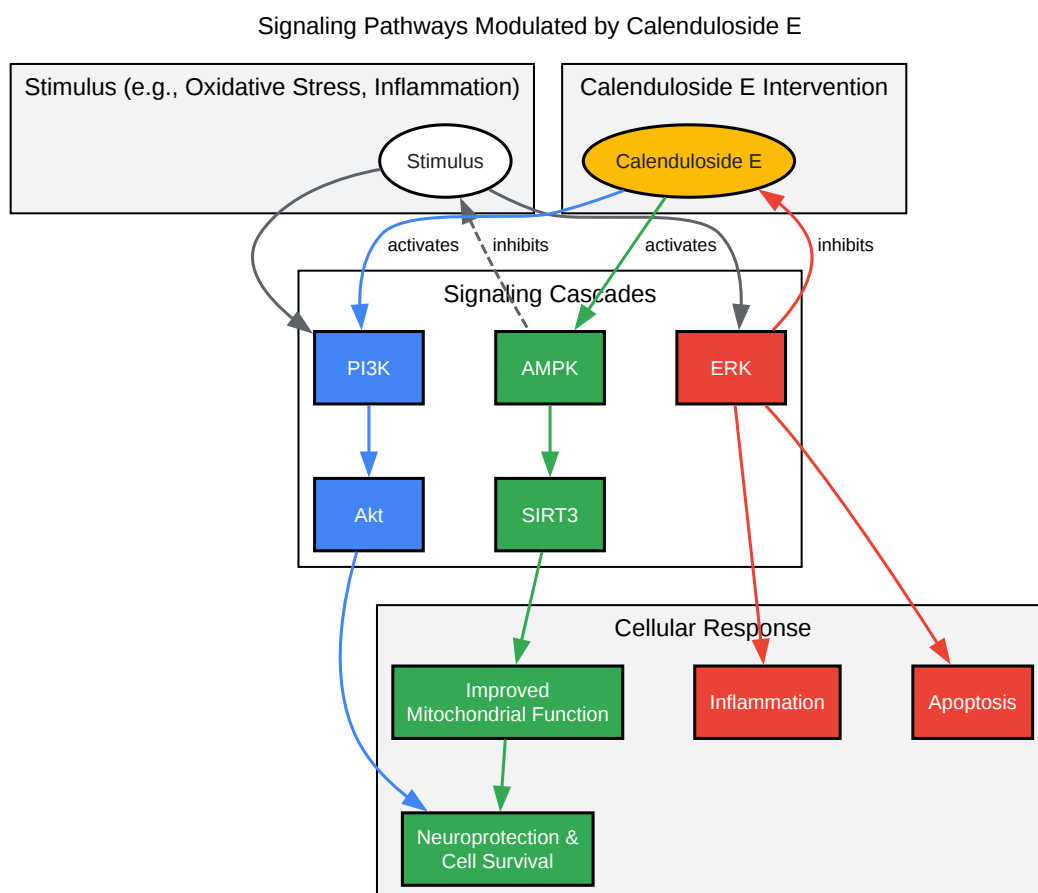
SFE is a green technology that uses supercritical fluids for extraction.

Protocol:

- Preparation of Plant Material: Use dried and ground *Calendula officinalis* flowers.
- Extraction: Load the powdered plant material into the extraction vessel of a supercritical fluid extractor.
- Supercritical CO<sub>2</sub> Extraction: Pump supercritical CO<sub>2</sub> (e.g., at 300 bar and 50°C) through the extraction vessel. A co-solvent such as ethanol can be added to modify the polarity of the supercritical fluid.
- Separation: De-pressurize the fluid in a separator to precipitate the extracted compounds.
- Collection: Collect the extract from the separator.

## Mandatory Visualization: Signaling Pathways of Calenduloside E

Recent studies have highlighted the role of Calenduloside E, a prominent calenduloside, in modulating key cellular signaling pathways associated with its anti-inflammatory and neuroprotective effects. The following diagram illustrates the interaction of Calenduloside E with the PI3K/Akt, ERK, and AMPK/SIRT3 pathways.[\[1\]](#)[\[2\]](#)



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Signaling pathways influenced by Calenduloside E.

The diagram illustrates that Calenduloside E can promote neuroprotection and cell survival by activating the PI3K/Akt pathway and inhibiting the pro-inflammatory and pro-apoptotic ERK

pathway.[1] Furthermore, it enhances mitochondrial function through the activation of the AMPK/SIRT3 pathway, contributing to its overall therapeutic effects.[2]

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## References

- 1. Active compounds from Calendula officinalis flowers act via PI3K and ERK signaling pathways to offer neuroprotective effects against Parkinson's disease - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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